

An In-depth Technical Guide to 1,4-Dichloro-2-butyne

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Compound of Interest

Compound Name: 1,4-Dichloro-2-butyne

Cat. No.: B041282

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the core physicochemical properties of **1,4-Dichloro-2-butyne**, a significant intermediate in organic synthesis.

Core Properties and Molecular Formula

1,4-Dichloro-2-butyne is a chemical compound with the molecular formula $C_4H_4Cl_2$.^{[1][2][3][4]} It is recognized for its utility as a versatile building block in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.^{[1][2]} The compound typically presents as a colorless to slightly yellow liquid.^[1] Its structure features a butyne backbone with chlorine atoms attached to the first and fourth carbon atoms.

Quantitative Physicochemical Data

The key quantitative properties of **1,4-Dichloro-2-butyne** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₄ H ₄ Cl ₂ [1][2][3][4]
Molecular Weight	122.98 g/mol [1][2][4]
CAS Registry Number	821-10-3[1][2][3]
Density	1.258 g/mL[1]
Boiling Point	165 - 168 °C[1]
Refractive Index	n ₂₀ /D 1.505[1]
Linear Formula	ClCH ₂ C≡CCH ₂ Cl
SMILES String	ClCC#CCl
InChI Key	RCHDLEVSZBOHOS-UHFFFAOYSA-N

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1,4-Dichloro-2-butyne** are specific to the objectives of a given research endeavor. Standard analytical methods for characterization include Gas Chromatography (GC) to determine purity, as well as Infrared (IR) Spectroscopy and Mass Spectrometry for structural elucidation.[3] For specific applications, such as its use in the synthesis of 1,4-disubstituted 1,2,3-triazoles or antitumor agents, detailed methodologies would be found in relevant peer-reviewed literature.[2]

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **1,4-Dichloro-2-butyne**, highlighting the arrangement of atoms and the central triple bond.

Caption: Molecular structure of **1,4-Dichloro-2-butyne**.

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